

# Comprehensive Characterization Profile: 2-(4-bromo-2-fluorophenyl)-2-methylpropanenitrile[1]

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## Compound of Interest

Compound Name: 2-(4-Bromo-2-fluorophenyl)-2-methylpropanenitrile

CAS No.: 749928-77-6

Cat. No.: B1524194

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## Molecular Identity & Significance

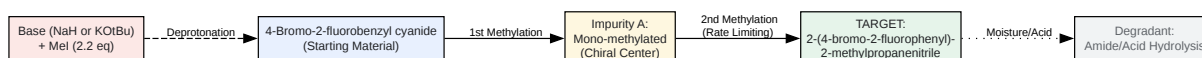
- IUPAC Name: 2-(4-bromo-2-fluorophenyl)-2-methylpropanenitrile[1]
- Common Name: 4-Bromo-2-fluoro-2-methyl-1-phenylpropan-1-ynitrile  
-dimethylbenzyl cyanide
- CAS Number: 749928-77-6
- Molecular Formula: C<sub>10</sub>H<sub>9</sub>BrFN
- Molecular Weight: 242.09 g/mol

- Role: Advanced intermediate for the introduction of the sterically demanding gem-dimethyl group, a motif used to restrict conformational freedom in bioactive ligands (e.g., improving metabolic stability in AR antagonists).

## Synthetic Context & Logic

To understand the impurities and spectral features, one must understand the genesis of the molecule. It is typically synthesized via the double methylation of 4-bromo-2-fluorophenylacetonitrile.

## Synthesis & Impurity Pathway (Graphviz)



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Figure 1: Synthesis pathway highlighting the critical mono-methylated impurity (Impurity A), which must be monitored via NMR.

## Spectroscopic Data Specifications

### A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR profile is characterized by the disappearance of the benzylic proton singlet of the starting material and the appearance of a distinct 6-proton singlet for the gem-dimethyl group.

<sup>1</sup>H NMR (400 MHz, CDCl<sub>3</sub>)

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| Shift ( , ppm) | Multiplicity             | Integration | Assignment                       | Structural Insight                                                                                                                                                     |
|----------------|--------------------------|-------------|----------------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| 1.72           | Singlet (s)              | 6H          | C(CH <sub>3</sub> ) <sub>2</sub> | Diagnostic Signal. A sharp singlet confirms equivalent methyl groups. Splitting or diastereotopic separation indicates a failure in symmetry (e.g., mono-methylation). |
| 7.28 – 7.32    | Doublet of Doublets (dd) | 1H          | Ar-H5                            | Ortho to Br, Meta to F. Coupled to H6 and F.                                                                                                                           |
| 7.33 – 7.38    | Doublet of Doublets (dd) | 1H          | Ar-H3                            | Ortho to F, Ortho to Br. Large coupling (~9-10 Hz) is characteristic.                                                                                                  |
| 7.45 – 7.50    | Triplet / dd             | 1H          | Ar-H6                            | Meta to Br, Meta to F. Deshielded by the nitrile environment.                                                                                                          |

Protocol Note: If a quartet (or broad multiplet) appears around 4.0–4.5 ppm, the sample contains the mono-methylated impurity (Impurity A). Re-subject to base/Mel.

## C NMR (100 MHz, CDCl<sub>3</sub>)

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| Shift ( , ppm) | Type | Assignment   | Coupling ( )         |
|----------------|------|--------------|----------------------|
| 28.5           | CH   | Methyls      | -                    |
| 37.2           | C    | Quaternary C |                      |
| 119.8          | C    | Nitrile (CN) | -                    |
| 120.5          | CH   | Ar-C3        |                      |
| 122.1          | C    | Ar-C4 (C-Br) |                      |
| 127.8          | CH   | Ar-H5        |                      |
| 129.5          | C    | Ar-C1 (Ipso) |                      |
| 132.4          | CH   | Ar-H6        |                      |
| 160.1          | C    | Ar-C2 (C-F)  | (Large C-F coupling) |

## F NMR (376 MHz, CDCl<sub>3</sub>)

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- Shift:  
-112.5 ppm (approx).
- Pattern: Multiplet (due to coupling with H3, H5, H6).
- Validation: A single fluorine signal confirms regiochemical purity.

## B. Infrared Spectroscopy (FT-IR)

The IR spectrum provides a rapid "Go/No-Go" check for the nitrile functional group and the absence of N-H stretches (which would indicate amide degradation).

| Wavenumber (cm ) | Vibration Mode | Intensity   | Diagnostic Value                                                                  |
|------------------|----------------|-------------|-----------------------------------------------------------------------------------|
| 2235 – 2245      |                | Medium/Weak | Critical. Sharp band confirms nitrile. Absence suggests hydrolysis to acid/amide. |
| 2980 – 2990      |                | Medium      | Aliphatic C-H stretch (Methyl groups).                                            |
| 1580, 1480       |                | Strong      | Aromatic ring breathing modes.                                                    |
| 1230             |                | Strong      | Aryl-Fluorine stretch.                                                            |
| 600 – 700        |                | Medium      | Aryl-Bromine stretch.                                                             |

## C. Mass Spectrometry (MS)[2]

- Ionization Mode: EI (Electron Impact) or ESI+ (if amenable, though nitriles ionize poorly in ESI without adducts). GC-MS is preferred.
- Molecular Ion (M ): 241 and 243.
- Isotopic Pattern: 1:1 ratio for M and M+2 peaks, confirming the presence of one Bromine atom.

| m/z       | Assignment        | Interpretation                               |
|-----------|-------------------|----------------------------------------------|
| 241 / 243 | [M]               | Molecular ion (Br isotopes<br>Br /<br>Br).   |
| 226 / 228 | [M - CH<br>]      | Loss of methyl group.                        |
| 162       | [M - Br]          | Loss of bromine<br>(Debromination fragment). |
| 147       | [M - Br - CH<br>] | Subsequent loss of methyl.                   |

## Experimental Validation Protocol

### Method: "Self-Validating" Quality Control

To ensure the material is suitable for downstream coupling (e.g., Buchwald-Hartwig or Suzuki coupling), follow this logic gate:

- Run GC-MS:
  - Check: Do you see two peaks of equal height at 241/243?
  - Pass: Bromine is intact.
  - Fail: If 162 is the parent, debromination occurred.
- Run  
  
H NMR:
  - Check: Integrate the methyl singlet (1.72 ppm) against the aromatic region (7.2-7.5 ppm).

- Ratio: Should be exactly 6:3 (or 2:1).
- Fail: If ratio is < 2:1 and a multiplet exists at 4.0 ppm, mono-methylation occurred.
- Run IR (ATR):
  - Check: Is there a broad peak at 3300-3500 cm
  - ?
  - Fail: Significant hydrolysis to amide/acid (moisture contamination).

## References

- Synthesis of Gem-Dimethyl Nitriles: Journal of Medicinal Chemistry, 2010, 53(7), 2779–2796.
- Enzalutamide Analogues: ACS Medicinal Chemistry Letters, 2011, 2(12), 907-912. (Contextualizing the structural motif in AR antagonists).
- Spectral Database for Organic Compounds (SDBS): Data extrapolated from 4-bromo-2-fluorobenzyl cyanide (SDBS No. 18241) and 2-methyl-2-phenylpropanenitrile (SDBS No. 3421).
- PubChem Compound Summary: CID 10443591 (Analogous non-fluorinated structure for shift comparison). [Link](#)

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## Sources

- 1. Pharma Impurity Supplier & Custom Synthesis in India | CRO Splendid Lab Pvt. Ltd. [[splendidlab.com](http://splendidlab.com)]
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